

Application Notes and Protocols for Chromatin Immunoprecipitation (ChIP) with NSC636819

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Compound of Interest

Compound Name: NSC636819

Cat. No.: B1680235

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Introduction

NSC636819 is a potent and selective cell-permeable inhibitor of the histone lysine demethylases KDM4A and KDM4B.[1][2][3] These enzymes are responsible for removing methyl groups from histone H3 at lysine 9 (H3K9me3), a mark associated with transcriptional repression. By inhibiting KDM4A and KDM4B, **NSC636819** leads to an increase in global H3K9me3 levels, resulting in the silencing of target genes.[4] This compound has shown particular promise in the context of prostate cancer, where KDM4A and KDM4B act as co-activators of the androgen receptor (AR), a key driver of the disease.[5] Inhibition of KDM4A/B by **NSC636819** downregulates the AR transcriptional network and induces apoptosis in prostate cancer cells.

Chromatin Immunoprecipitation (ChIP) is a powerful technique used to investigate the interaction of proteins, such as modified histones, with specific DNA regions in the cell. This application note provides a detailed protocol for performing ChIP experiments to study the effects of **NSC636819** on H3K9me3 occupancy at specific genomic loci.

Data Presentation

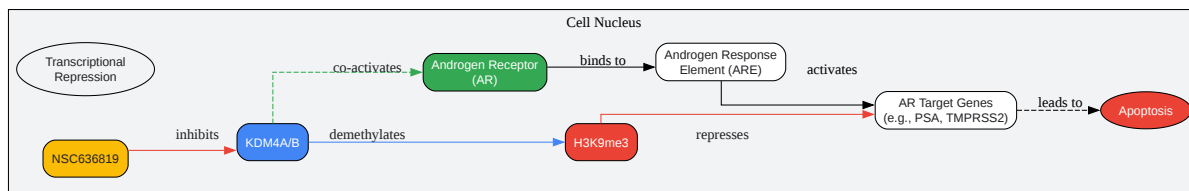
The following table summarizes representative quantitative data from a ChIP-qPCR experiment demonstrating the expected effect of KDM4A inhibition, which mimics the action of **NSC636819**, on H3K9me3 levels at a target gene promoter.

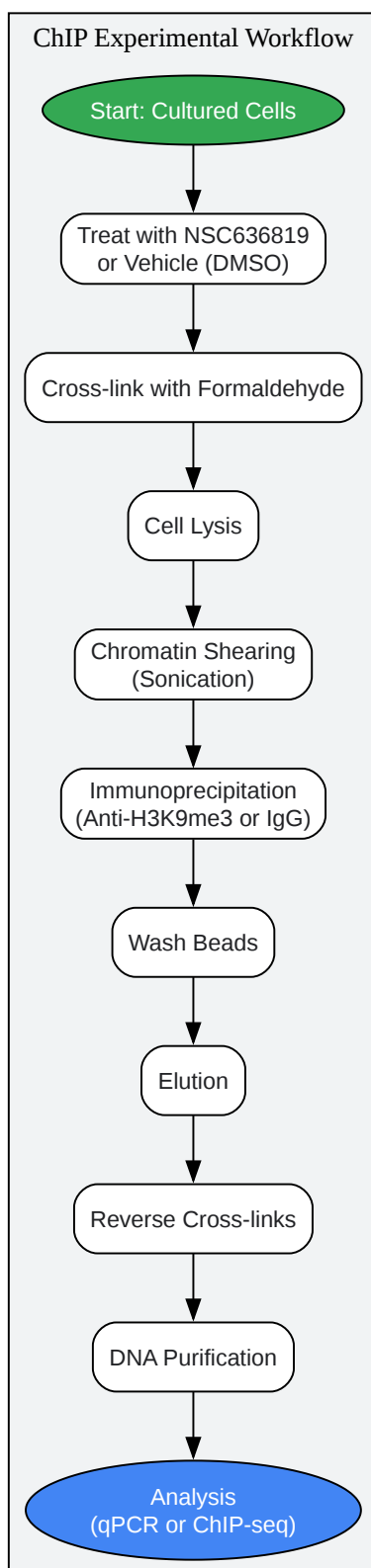
Target Gene	Treatment Group	Fold Enrichment (vs. IgG)	% Input
Sqle Promoter	Control	2.5	0.12%
KDM4A Knockout	8.2	0.41%	

Data adapted from a study on KDM4A's role in bladder cancer. The KDM4A knockout serves as a genetic mimic for **NSC636819**'s inhibitory effect.

Signaling Pathway

The diagram below illustrates the mechanism of action of **NSC636819** in the context of androgen receptor signaling in prostate cancer.





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- 5. KDM4B modulates ER α signaling pathway to participate in vascular smooth muscle cell calcification - PMC [pmc.ncbi.nlm.nih.gov]
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